

1,4-Diaminobutane Dihydrochloride: A Comprehensive Technical Review of its Physicochemical Properties

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Compound of Interest

Compound Name: *1,4-Diaminobutane dihydrochloride*

Cat. No.: *B013462*

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This whitepaper provides an in-depth technical guide on the melting point and stability of **1,4-Diaminobutane dihydrochloride**, a crucial compound for researchers, scientists, and professionals in drug development. Also known as putrescine dihydrochloride, this diamine is a key precursor in polyamine biosynthesis and finds applications in various research and industrial fields.

Core Physicochemical Properties

1,4-Diaminobutane dihydrochloride is a white crystalline solid that is highly soluble in water. [1] Its key physical and chemical properties are summarized below, providing a baseline for its handling, storage, and application in experimental settings.

Quantitative Data Summary

Property	Value	References
Melting Point	280 °C (with decomposition)	[2] [3] [4] [5]
274 - 276 °C	[6]	
~280 °C	[1]	
290 °C (with decomposition)	[7]	
Molecular Formula	C ₄ H ₁₂ N ₂ · 2HCl	[6] [8]
Molecular Weight	161.07 g/mol	[1] [2] [4] [5]
Appearance	White crystalline powder	[6]
Solubility	Soluble in water (1 g/10 mL; 100 mg/mL)	[2] [4] [5]
Stability	Stable, but hygroscopic. Incompatible with strong oxidizing agents.	[3] [9] [10]

Stability and Storage

1,4-Diaminobutane dihydrochloride is a stable compound under standard laboratory conditions but is notably hygroscopic, meaning it readily absorbs moisture from the atmosphere.[\[3\]](#)[\[9\]](#)[\[10\]](#) Therefore, it should be stored in a tightly sealed container in a cool, dry place. Exposure to moist air or water should be avoided.[\[9\]](#) The compound is incompatible with strong oxidizing agents.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Thermal decomposition of **1,4-Diaminobutane dihydrochloride** can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[\[8\]](#)[\[9\]](#)

Aqueous solutions of the compound are reported to be stable for up to one month when stored at 2-8 °C. For longer-term storage, it is recommended to prepare stock solutions in degassed water and store them in working aliquots at -20°C.[\[5\]](#)[\[11\]](#)

Experimental Protocols

Melting Point Determination (Capillary Method)

This protocol outlines the standard procedure for determining the melting point of **1,4-Diaminobutane dihydrochloride** using a capillary melting point apparatus.

Materials:

- **1,4-Diaminobutane dihydrochloride** (finely powdered)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the **1,4-Diaminobutane dihydrochloride** sample is a fine, homogenous powder. If necessary, gently grind the crystals using a mortar and pestle. The sample must be thoroughly dry.
- **Capillary Tube Loading:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the solid down. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** Heat the sample rapidly to get an approximate melting point range. This helps in saving time for the accurate determination.
- **Accurate Determination:** With a new sample, heat the block at a moderate rate until the temperature is about 15-20°C below the approximate melting point. Then, reduce the heating rate to 1-2°C per minute.

- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid particle melts (the end of the melting range). A pure compound will have a sharp melting range of 1-2°C.

Stability Assessment: Thermogravimetric Analysis (TGA)

Thermogravimetric analysis can be employed to evaluate the thermal stability of **1,4-Diaminobutane dihydrochloride** by monitoring its mass change as a function of temperature.

Instrumentation:

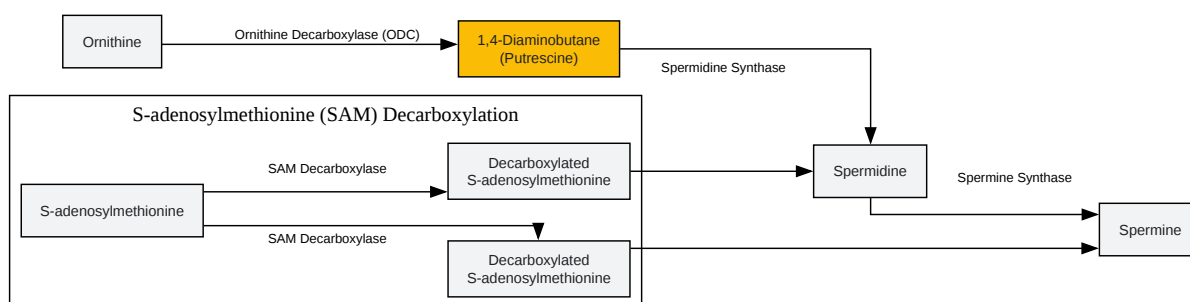
- Thermogravimetric Analyzer (TGA)
- Alumina or platinum crucibles
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Sample Preparation: Accurately weigh a small amount of the finely powdered **1,4-Diaminobutane dihydrochloride** (typically 5-10 mg) into a TGA crucible.
- Instrument Setup: Place the crucible in the TGA furnace. Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate to provide an inert atmosphere.
- Thermal Program: Heat the sample from ambient temperature to a temperature above its decomposition point (e.g., 350°C) at a controlled, linear heating rate (e.g., 10°C/min).
- Data Acquisition: Continuously record the sample mass as a function of temperature.
- Data Analysis: The resulting TGA curve will show a plot of mass percentage versus temperature. A significant drop in mass indicates decomposition. The onset temperature of decomposition provides an indication of the thermal stability of the compound.

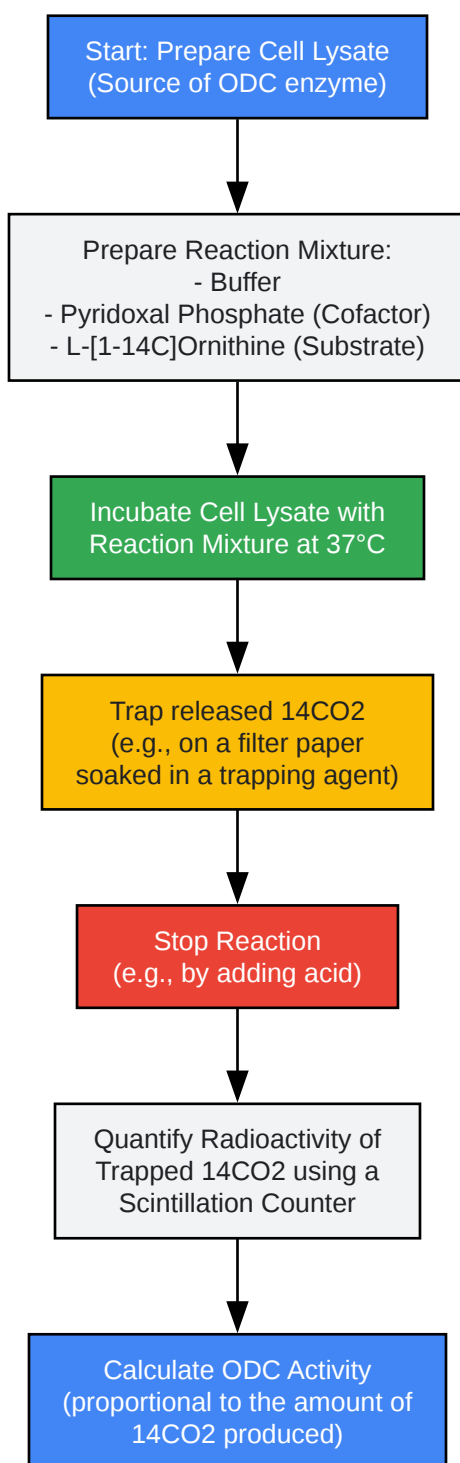
Visualizing Key Pathways and Workflows

To further elucidate the context in which **1,4-Diaminobutane dihydrochloride** is utilized, the following diagrams illustrate its role in the polyamine biosynthesis pathway and a typical experimental workflow for an ornithine decarboxylase assay.



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Caption: Polyamine Biosynthesis Pathway.



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Caption: Ornithine Decarboxylase (ODC) Assay Workflow.

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